

(S)-2-Hydroxybutyric Acid: A Versatile Chiral Intermediate in Pharmaceutical Synthesis

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (S)-2-Hydroxybutyric acid

Cat. No.: B035836

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Application Note & Protocols

Audience: Researchers, scientists, and drug development professionals.

Introduction

(S)-2-Hydroxybutyric acid is a valuable chiral building block in the pharmaceutical industry, serving as a key intermediate in the synthesis of a variety of enantiomerically pure active pharmaceutical ingredients (APIs). Its stereogenic center and versatile functional groups—a hydroxyl and a carboxylic acid—make it an ideal starting material for the synthesis of complex chiral molecules. This document provides detailed application notes and experimental protocols for the use of **(S)-2-Hydroxybutyric acid** in the synthesis of several key pharmaceuticals, including the anti-cancer drug Idelalisib, the anti-epileptic drug Levetiracetam, and the anti-tuberculosis agent Ethambutol.

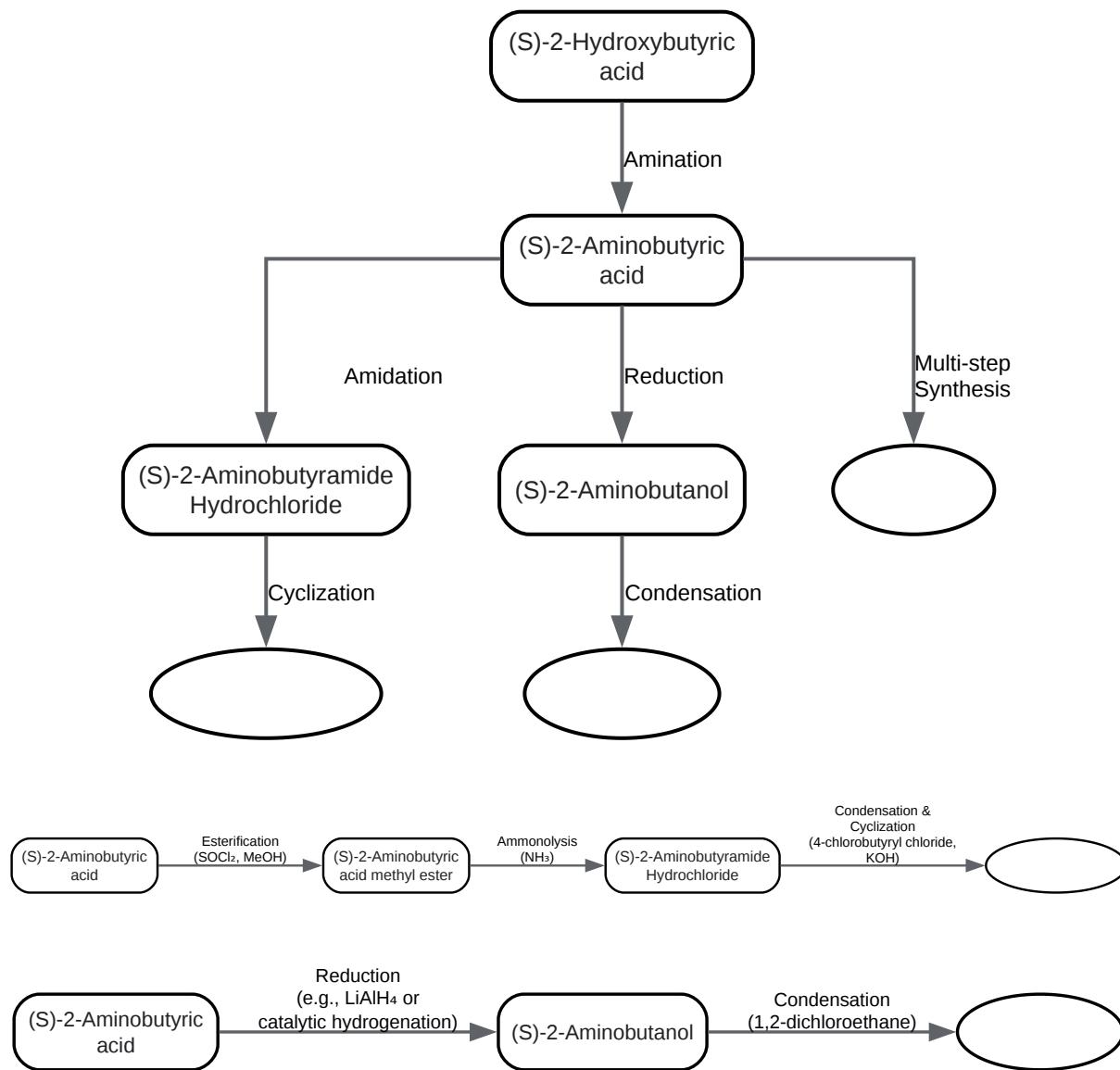
Physicochemical Properties of (S)-2-Hydroxybutyric Acid

A thorough understanding of the physicochemical properties of **(S)-2-Hydroxybutyric acid** is essential for its effective use in synthesis.

Property	Value
CAS Number	3347-90-8
Molecular Formula	C ₄ H ₈ O ₃
Molecular Weight	104.10 g/mol
Appearance	Colorless viscous liquid or low melting solid
Solubility	Soluble in water, ethanol, and other polar organic solvents

Key Synthetic Transformations and Applications

(S)-2-Hydroxybutyric acid serves as a precursor to other crucial chiral intermediates, primarily (S)-2-aminobutyric acid and its derivatives. The following sections detail the synthetic pathways from **(S)-2-Hydroxybutyric acid** to important APIs.

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Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com